

Technical Support Center: Rhodiny Propionate Purification

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Compound of Interest

Compound Name: *Rhodiny propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Topic: Troubleshooting & Optimization of Rhodiny Propionate Purification

Ticket ID: RP-PUR-001 Assigned Specialist: Senior Application Scientist, Separation Technologies[1]

Executive Summary & Molecule Profile

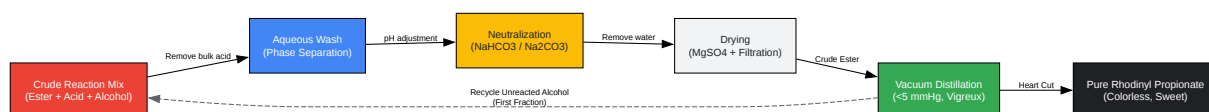
Rhodiny Propionate (CAS 105-89-5) is not a single isomeric molecule but an ester derived from Rhodinol, which itself is a defined mixture of l-citronellol and geraniol (often derived from Geranium Bourbon oil).[1]

The Core Challenge: The purification difficulty lies in the "double-edged" nature of the starting material. You must preserve the specific citronellol:geraniol ratio to maintain the desired organoleptic profile (deep, rosy, fruity) while aggressively removing unreacted propionic acid (sour off-notes) and preventing thermal degradation of the terpene backbone.

Property	Value	Critical Implication
Boiling Point (Atm)	~255°C	Do NOT distill at atmospheric pressure. Thermal decomposition is guaranteed. [1]
Boiling Point (Vacuum)	122°C @ 14 mmHg	High vacuum (<5 mmHg) is recommended to keep pot temp <140°C.
Key Impurities	Propionic acid, Unreacted Rhodinol, Polymerized terpenes.[1]	Acid removal is the primary purity vector; Polymerization is the primary yield loss vector.
Appearance	Colorless oily liquid	Yellowing indicates oxidation or thermal stress.[1]

Purification Workflow Visualization

The following diagram outlines the critical path from crude synthesis to isolated product. Note the critical decision node at the "Neutralization" phase.



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Figure 1: Critical Purification Pathway. Note that the "First Fraction" in distillation often contains unreacted Rhodinol, which can be recycled.

Technical Troubleshooting Guide (Q&A)

Category A: Organoleptic Failures (Smell & Color)[2]

Q1: My final product has a sharp, sour "vinegar" note masking the rose aroma. How do I fix this?

- Diagnosis: Residual Propionic Acid.
- The Science: Propionic acid has a low odor threshold. Even 0.5% residual acid can ruin the organoleptic profile. It also catalyzes hydrolysis of your ester, creating more acid over time.
- Protocol:
 - Pre-Distillation Wash: Do not rely on distillation to remove the acid. You must neutralize before heat is applied.
 - The "Bicarbonate Sandwich":
 - Wash 1: Cold Brine (removes bulk water-soluble acid).^[1]
 - Wash 2: Saturated Sodium Bicarbonate () solution. Stir until bubbling (CO₂ evolution) ceases completely.
 - CRITICAL: Verify aqueous layer pH is >8.0 before separating.
 - Wash 3: Distilled water (to remove salt).

Q2: The distillate is coming over yellow/amber instead of colorless.

- Diagnosis: Thermal degradation or polymerization of the geraniol moiety.
- The Science: Terpene esters are heat-sensitive. Prolonged exposure to temperatures >150°C causes polymerization and oxidation, leading to color bodies.
- Corrective Action:
 - Check Vacuum: You need a vacuum of <5 mmHg (Torr).^[2] This lowers the boiling point to a safe range (approx. 100-110°C).
 - Add Antioxidant: Add 0.1% BHT (Butylated hydroxytoluene) to the boiling flask before distillation. This acts as a radical scavenger.

- Switch Apparatus: If using a standard column, switch to a Short Path Distillation (SPD) or Wiped Film Evaporator (WFE) to minimize residence time.

Category B: Separation & Yield Issues

Q3: I see two major peaks in my GC trace. Is my product impure?

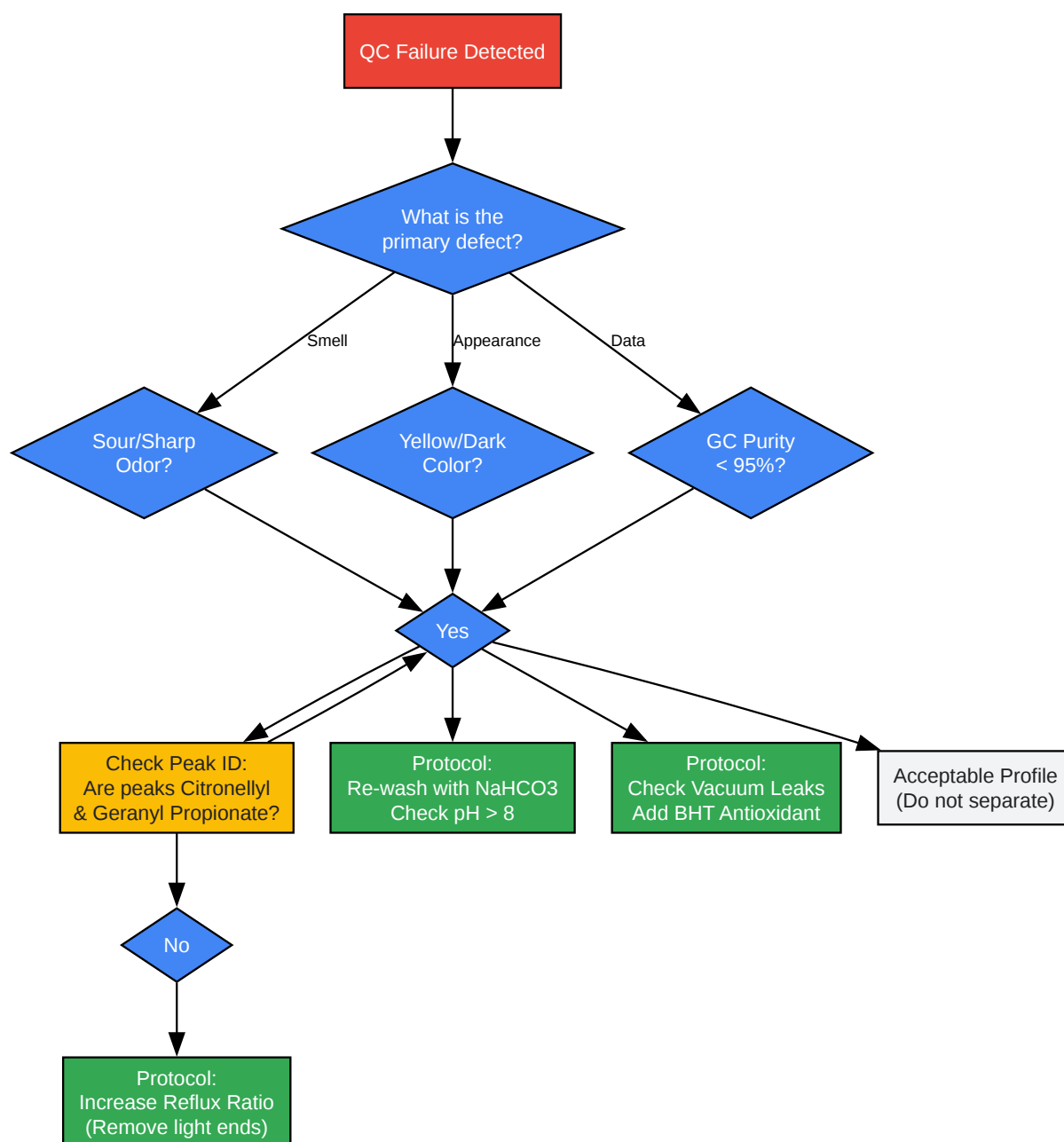
- Diagnosis: Likely False Alarm (Isomeric Nature).
- The Science: Rhodinol is a mixture of Citronellol (Bp ~225°C) and Geraniol (Bp ~230°C). Therefore, **Rhodinyl Propionate** will naturally show two peaks: Citronellyl Propionate and Geranyl Propionate.
- Validation:
 - Run a GC-MS.[\[1\]](#)[\[3\]](#)
 - Peak 1: Citronellyl Propionate (Major).
 - Peak 2: Geranyl Propionate (Minor).
 - Action: If these sum to >95%, your product is pure.[\[4\]](#) Do not attempt to distill these apart; you will lose the "Rhodinyl" profile.

Q4: My yield is low (<60%), and the pot residue is thick/viscous.

- Diagnosis: Polymerization or Azeotrope formation.
- The Science: Unreacted Geraniol can polymerize in the presence of trace mineral acids (like used as catalyst) during the high-heat distillation phase.
- Protocol:
 - Catalyst Quench: Ensure all acid catalyst is neutralized before stripping solvent. Use a solid base wash if necessary.
 - Excess Reagent: Use a 1.2 molar equivalent of Propionic Anhydride (rather than acid) to drive the reaction to completion, minimizing unreacted alcohol.

Advanced Logic: Troubleshooting Decision Tree

Use this logic flow when the product fails QC.



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Figure 2: Decision Matrix for Quality Control Failures.

Standardized Data & Specifications

When validating your **Rhodinyl Propionate**, reference these standard values.

Parameter	Specification Range	Method
Refractive Index ()	1.450 – 1.460	Refractometer
Specific Gravity ()	0.895 – 0.905	Densitometer
Acid Value	< 1.0 mg KOH/g	Titration (Phenolphthalein)
Solubility	Soluble in 4 volumes of 80% Ethanol	Solubility Test
Flash Point	> 89°C (193°F)	Closed Cup

References

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Sources

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- [2. Boiling Point Calculator \[trimen.pl\]](#)
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